

A Technical Guide to the Solubility of Potassium Propionate in Water and Ethanol

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Compound of Interest

Compound Name: Potassium propionate

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This technical guide provides a detailed overview of the solubility of **potassium propionate** in two common solvents: water and ethanol. Due to the limited availability of comprehensive, temperature-dependent public data, this document summarizes the known quantitative solubility points and offers a detailed experimental protocol for researchers to determine solubility curves for their specific applications.

Introduction to Potassium Propionate

Potassium propionate ($K(C_2H_5COO)$), the potassium salt of propanoic acid, is a white or colorless crystalline solid.^{[1][2]} It is recognized for its preservative properties and is utilized in the food, pharmaceutical, and cosmetic industries. Understanding its solubility in various solvents is critical for formulation development, purification processes, and dosage form design. This guide focuses on its solubility in water, a universal polar solvent, and ethanol, a common organic solvent in pharmaceutical preparations.

Chemical and Physical Properties:

Property	Value
Chemical Formula	C ₃ H ₅ KO ₂
Molar Mass	112.17 g/mol
Appearance	White or colorless crystals[1][2]
Synonyms	Potassium propanoate, E283[3]

Quantitative Solubility Data

The publicly available quantitative data on the solubility of **potassium propionate** is limited. The following tables summarize the known values at specific temperatures. General qualitative descriptors found in the literature include "freely soluble" in water and "soluble" in ethanol.[1][2][4]

Table 1: Solubility of **Potassium Propionate** in Water

Temperature (°C)	Solubility (g/100 g H ₂ O)	Reference
16	178	[5]

Table 2: Solubility of **Potassium Propionate** in 95% Ethanol

Temperature (°C)	Solubility (g/100 g 95% EtOH)	Reference
13	22.2	[5]

Experimental Protocol for Solubility Determination

To augment the limited existing data, researchers can determine the solubility of **potassium propionate** as a function of temperature using the isothermal equilibrium method. This protocol outlines a standard procedure to generate a solubility curve.

3.1. Principle

This method involves creating a saturated solution of **potassium propionate** at a constant temperature. An excess of the solute is mixed with the solvent and agitated for a sufficient period to ensure equilibrium is reached. The concentration of the dissolved solute in a filtered aliquot of the supernatant is then determined gravimetrically.

3.2. Materials and Equipment

- **Potassium Propionate** (high purity)
- Distilled or deionized water
- Absolute or 95% Ethanol
- Temperature-controlled orbital shaker or magnetic stirrer with a hot plate
- Calibrated thermometer or temperature probe
- Analytical balance (accurate to ± 0.0001 g)
- Thermostatic water bath
- Glass vials or flasks with airtight seals
- Syringe filters (e.g., 0.45 μm PTFE or nylon)
- Syringes
- Pre-weighed weighing boats or evaporating dishes
- Drying oven

3.3. Step-by-Step Procedure

- **Preparation:** Place a known volume or mass of the solvent (e.g., 10 mL of water or ethanol) into several glass vials.
- **Addition of Solute:** Add an excess amount of **potassium propionate** to each vial. An excess is visually confirmed by the presence of undissolved solid at the bottom of the vial after initial

mixing.

- **Equilibration:** Securely seal the vials and place them in the temperature-controlled shaker or water bath set to the desired temperature (e.g., 20°C). Allow the mixtures to equilibrate for a prolonged period (e.g., 24-48 hours) with continuous agitation. This ensures the solution becomes fully saturated.
- **Sample Withdrawal:** After equilibration, stop the agitation and allow the undissolved solid to settle for at least 1 hour, maintaining the constant temperature. Carefully withdraw a known volume (e.g., 5 mL) of the clear supernatant using a pre-warmed syringe to prevent premature crystallization.
- **Filtration:** Immediately attach a syringe filter to the syringe and dispense the saturated solution into a pre-weighed (tared) evaporating dish. This step removes any suspended microcrystals. Record the exact mass of the filtered solution.
- **Solvent Evaporation:** Place the evaporating dish in a drying oven set to a moderate temperature (e.g., 105°C) until the solvent has completely evaporated and a constant mass of the dried **potassium propionate** is achieved.^[1]
- **Mass Determination:** Allow the evaporating dish to cool to room temperature in a desiccator to prevent moisture absorption, then weigh it to determine the mass of the dissolved **potassium propionate**.
- **Calculation:** Calculate the solubility using the following formula:

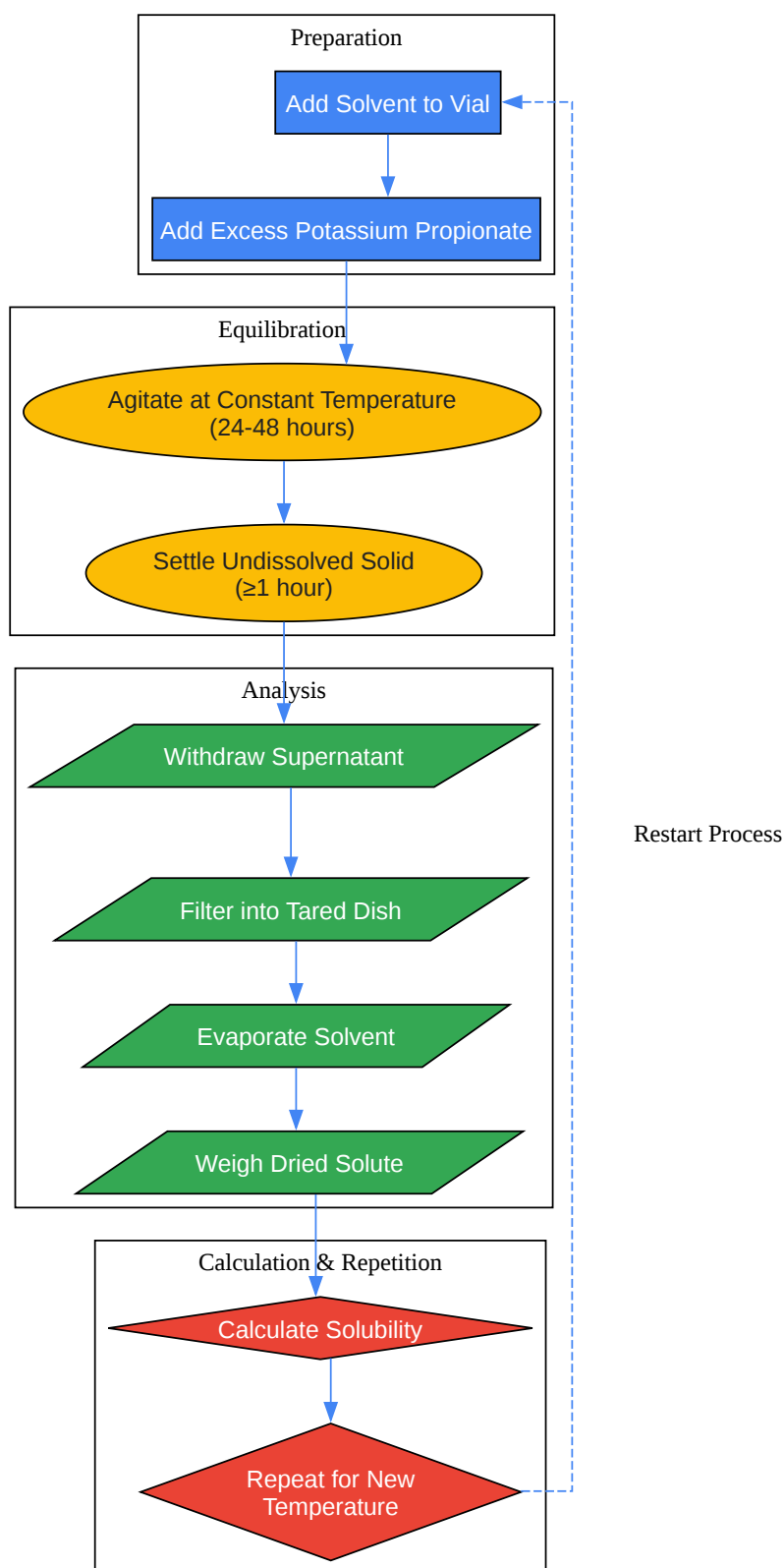
$$\text{Solubility (g/100 g solvent)} = (\text{Mass of dried solute} / \text{Mass of solvent}) \times 100$$

Where:

- Mass of dried solute = (Mass of dish + solute) - (Mass of empty dish)
- Mass of solvent = (Mass of saturated solution) - (Mass of dried solute)
- **Repeat for Different Temperatures:** Repeat steps 2-8 for each desired temperature point (e.g., 10°C, 30°C, 40°C, 50°C) to construct a solubility curve.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the experimental protocol for determining the solubility of **potassium propionate**.



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Caption: Workflow for Isothermal Solubility Determination.

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